

An In-depth Technical Guide to the Physical Characteristics of Butyl Methyl Trisulfide

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Compound of Interest

Compound Name: Butyl methyl trisulfide

Cat. No.: B15418111

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This technical guide provides a comprehensive overview of the known physical and chemical characteristics of **butyl methyl trisulfide**. The information is intended for researchers, scientists, and professionals in drug development who are interested in the properties and analysis of this organosulfur compound. Due to the limited availability of experimental data for this specific molecule, calculated values from reliable sources are included and clearly noted.

Core Physical and Chemical Properties

Butyl methyl trisulfide, with the chemical formula $C_5H_{12}S_3$, is a trisulfide compound containing a butyl and a methyl group attached to a chain of three sulfur atoms.^[1] Its molecular weight is 168.34 g/mol.^[1] While extensive experimental data on its physical properties is not readily available in the public domain, a number of key characteristics have been calculated and are presented below.

Data Presentation: Physical Property Summary

The following table summarizes the available physical and chemical property data for **butyl methyl trisulfide**. It is important to note that many of these values are calculated and should be used as estimates in the absence of experimentally determined data.

Property	Value	Source Type
Molecular Formula	C ₅ H ₁₂ S ₃	[1]
Molecular Weight	168.34 g/mol	[1]
Boiling Point	520.14 K (246.99 °C)	Calculated
Melting Point	249.31 K (-23.84 °C)	Calculated
Density	Not Available	-
Refractive Index	Not Available	-
LogP (Octanol/Water)	3.446	Calculated
Water Solubility (logS)	-3.55	Calculated

Note: Calculated values are derived from computational models and may differ from experimental values.

Odor Profile

While a specific odor threshold for **butyl methyl trisulfide** has not been documented, organosulfur compounds, including trisulfides, are well-known for their potent and often unpleasant odors. For instance, the related compound methyl propyl trisulfide is described as having a sulfurous and onion-like flavor. Compounds like butyl methyl sulfide are characterized by an unpleasant odor.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **butyl methyl trisulfide** are not widely published. However, general methodologies for the synthesis of trisulfides and their analysis by gas chromatography-mass spectrometry (GC-MS) can be adapted for this specific compound.

General Synthesis of Alkyl Trisulfides

A potential synthetic route for **butyl methyl trisulfide** can be adapted from general methods for preparing unsymmetrical trisulfides. One such approach involves the reaction of a thiol with a

disulfide in the presence of a catalyst. For **butyl methyl trisulfide**, this could potentially involve the reaction of butanethiol with dimethyl disulfide or methanethiol with dibutyl disulfide. A more specific, though not directly applicable, patented method describes the preparation of alkenyl trisulfides which could potentially be modified.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a primary analytical technique for the identification and quantification of volatile and semi-volatile organic compounds like **butyl methyl trisulfide**. A general protocol for the analysis of trisulfides is outlined below. It is important to note that specific parameters would need to be optimized for the precise analysis of **butyl methyl trisulfide**.

A validated method for the analysis of a similar compound, dimethyl trisulfide (DMTS), in a biological matrix involved stir bar sorptive extraction (SBSE) followed by thermal desorption and GC-MS analysis.[2] This suggests that extraction and concentration steps may be beneficial for trace analysis of **butyl methyl trisulfide**.

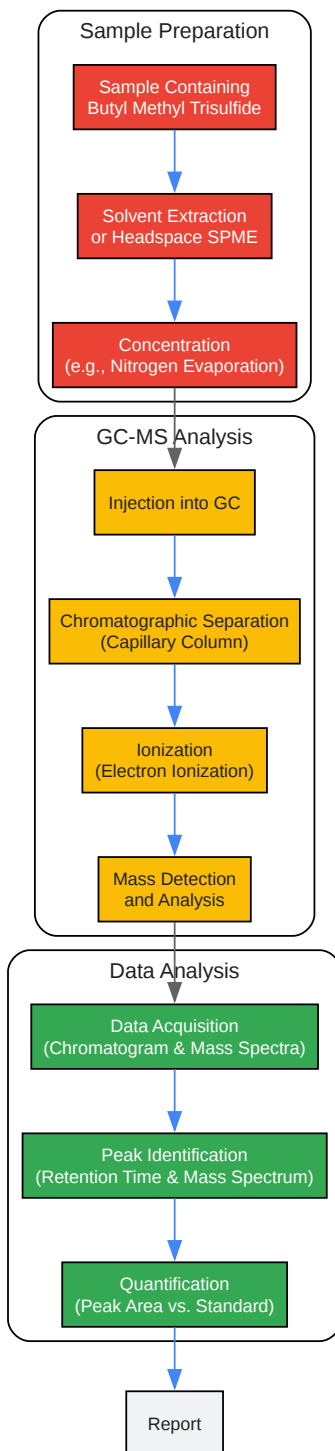
General GC-MS Parameters:

- Column: A non-polar capillary column, such as one with a (5%-Phenyl)-methylpolysiloxane stationary phase, is typically used for the separation of organosulfur compounds.
- Carrier Gas: Helium is a common carrier gas.
- Injection: Splitless or split injection may be used depending on the sample concentration.
- Oven Temperature Program: A temperature gradient is typically employed to ensure good separation of compounds with different volatilities. A starting temperature around 40-60°C, held for a few minutes, followed by a ramp of 5-10°C per minute to a final temperature of 250-300°C is a common starting point.
- Mass Spectrometer: The mass spectrometer is typically operated in electron ionization (EI) mode. A scan range of m/z 40-400 would be appropriate for identifying the molecular ion and characteristic fragments of **butyl methyl trisulfide**.

Mandatory Visualization

As no specific signaling pathways involving **butyl methyl trisulfide** have been identified in the scientific literature, a diagram illustrating a generalized experimental workflow for its analysis by GC-MS is provided below.

Generalized GC-MS Analysis Workflow



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Caption: A generalized workflow for the analysis of **butyl methyl trisulfide** using GC-MS.

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References

- 1. butyl methyl trisulfide [webbook.nist.gov]
- 2. Determination of dimethyl trisulfide in rabbit blood using stir bar sorptive extraction gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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